

Standard dosage and administration routes for MK-801 in rats and mice

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Compound of Interest

Compound Name: (Rac)-Dizocilpine

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Application Notes and Protocols for MK-801 Administration in Rodents

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the standard dosage and administration of MK-801 (Dizocilpine), a non-competitive N-methyl-D-aspartate (NMDA) receptor antagonist, in rats and mice for research purposes. This document includes detailed protocols for solution preparation, administration, and common behavioral assays, alongside a summary of typical dosages and a diagram of the relevant signaling pathway.

Overview and Mechanism of Action

MK-801 is a widely used pharmacological tool to induce behavioral and cognitive changes in rodents, modeling aspects of neuropsychiatric disorders such as schizophrenia.^{[1][2]} It acts as a potent and selective non-competitive antagonist of the NMDA receptor, a glutamate receptor crucial for synaptic plasticity and memory function.^{[3][4]} MK-801 binds within the ion channel of the NMDA receptor, preventing the influx of calcium ions (Ca^{2+}) and thereby blocking its function in a use- and voltage-dependent manner.^[3] This blockade disrupts normal glutamatergic neurotransmission, leading to a range of behavioral effects.

Standard Dosage and Administration Routes

The dosage of MK-801 required to elicit specific behavioral effects varies between rats and mice and depends on the experimental paradigm. The most common route of administration is intraperitoneal (IP) injection.

Table 1: Standard MK-801 Dosages in Rats

Dosage Range (mg/kg)	Observed Effects	Reference(s)
0.05 - 0.1	Impaired learning and memory, cognitive deficits.[5][6]	[5][6]
0.1 - 0.6	Dose-dependent locomotor hyperactivity.[7][8]	[7][8]
≥ 0.2	Gross intoxication, impaired sensorimotor function.[5]	[5]
0.5	Severe acute behavioral changes including restlessness, hyperactivity, and motor disturbances.[9]	[9]
1.0 - 10.0	Prevention of NMDA-induced neuronal degeneration.[10]	[10]

Table 2: Standard MK-801 Dosages in Mice

Dosage Range (mg/kg)	Observed Effects	Reference(s)
0.01 - 0.1	Impaired object recognition memory (state-dependent).[11]	[11]
0.1	Diminished spontaneous alternation in Y-maze, social investigation reduction.[1]	[1]
0.12 - 0.15	Hyperlocomotion and social deficits.[1][2]	[1][2]
0.15 - 1.0	Stereotypic behaviors.	
0.2 - 0.3	Decreased self-grooming.[1][2]	[1][2]
0.5 - 1.0	Ataxic-like movements.[1]	[1]
10.0	Irreversible degeneration of some cortical neurons.	

Experimental Protocols

MK-801 Solution Preparation

Materials:

- (+)-MK-801 hydrogen maleate (Dizocilpine maleate)
- Sterile 0.9% saline solution
- Sterile vials
- Vortex mixer or sonicator

Procedure:

- Calculate the required amount of MK-801 based on the desired final concentration and volume.
- Weigh the MK-801 powder accurately.

- Dissolve the MK-801 powder in sterile 0.9% saline to the desired concentration.[9]
Sonication may facilitate dissolution.
- Ensure the solution is clear and free of particulates.
- Store the solution appropriately, protected from light. For short-term use, refrigeration is typically adequate.

Intraperitoneal (IP) Injection Protocol

Materials:

- Prepared MK-801 solution
- Sterile syringes (1 mL is suitable for most applications)
- Sterile needles (25-27 gauge for mice, 23-25 gauge for rats)[2][7]
- 70% ethanol for disinfection
- Animal scale

Procedure:

- Weigh the animal to determine the correct injection volume. The injection volume should not exceed 10 ml/kg.[7][11]
- Gently restrain the animal. For mice, this can often be done by one person. For rats, a two-person technique may be preferred.[2][7]
- Position the animal on its back with its head tilted slightly downwards to move the abdominal organs cranially.[2]
- Locate the injection site in the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.[7][8]
- Disinfect the injection site with 70% ethanol.[8]
- Insert the needle, bevel up, at a 30-45° angle.[1][5]

- Aspirate by pulling back slightly on the plunger to ensure no blood or urine is drawn. If fluid is aspirated, withdraw the needle and reinject at a different site with a fresh needle and syringe.
[8]
- Inject the solution smoothly.
- Withdraw the needle and return the animal to its cage.
- Monitor the animal for any adverse reactions.

Key Behavioral Assays

The following are brief overviews of common behavioral tests used to assess the effects of MK-801. It is recommended to allow a 30-minute interval between MK-801 administration and the start of behavioral testing.[9]

Open Field Test (for Locomotor Activity)

Apparatus: A square or circular arena with walls to prevent escape.

Procedure:

- Administer MK-801 or vehicle via IP injection.
- After the 30-minute absorption period, place the animal in the center of the open field arena.
- Allow the animal to explore the arena for a set period (e.g., 25-30 minutes).[9]
- Record and analyze locomotor activity, typically measured as total distance traveled, using automated tracking software.

Y-Maze Test (for Spatial Working Memory)

Apparatus: A maze with three identical arms set at a 120-degree angle from each other.[9]

Procedure:

- Administer MK-801 or vehicle via IP injection.

- After the 30-minute absorption period, place the animal at the end of one arm, facing the center.^[9]
- Allow the animal to freely explore the maze for a set duration (e.g., 8 minutes).^[9]
- Record the sequence of arm entries. A spontaneous alternation is defined as consecutive entries into all three different arms.^[9]
- Calculate the percentage of spontaneous alternations to assess spatial working memory.

Morris Water Maze (for Spatial Learning and Memory)

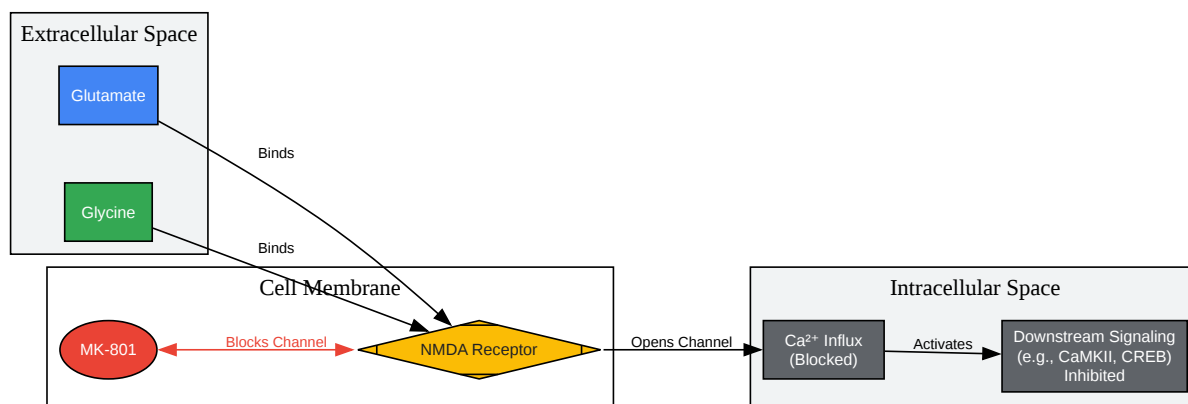
Apparatus: A large circular pool filled with opaque water, containing a hidden escape platform.

Procedure:

- Acquisition Phase:
 - Administer MK-801 or vehicle daily before the training trials.
 - Place the animal in the water at different starting locations.
 - Allow the animal a set time (e.g., 60 seconds) to find the hidden platform.
 - Record the escape latency (time to find the platform).
 - If the animal fails to find the platform within the allotted time, guide it to the platform.
 - Repeat for several trials per day over multiple days.
- Probe Trial (to assess memory):
 - Remove the escape platform from the pool.
 - Place the animal in the pool and allow it to swim for a set time (e.g., 60 seconds).
 - Record the time spent in the target quadrant where the platform was previously located.

Signaling Pathways and Experimental Workflow

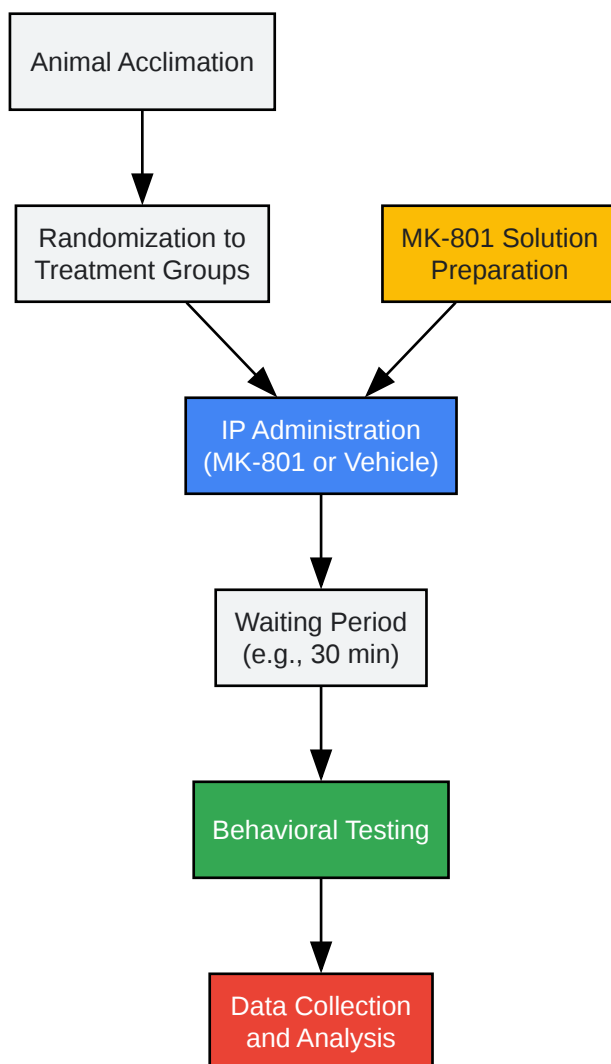
NMDA Receptor Signaling Pathway Blockade by MK-801



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Caption: Blockade of the NMDA receptor ion channel by MK-801.

General Experimental Workflow for MK-801 Studies



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Caption: A typical workflow for behavioral experiments involving MK-801.

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